

# Methyl Sulfamate: A Versatile Precursor in Modern Organic Synthesis

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## Compound of Interest

Compound Name: *Methyl sulfamate*

Cat. No.: *B1316501*

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## Introduction

**Methyl sulfamate** ( $\text{CH}_5\text{NO}_3\text{S}$ ) is an organic compound that has emerged as a highly versatile and important precursor in organic synthesis.<sup>[1][2]</sup> Characterized by a methyl group attached to a sulfamate functional group, it serves as a key building block in the preparation of a wide range of nitrogen-containing molecules, including pharmaceuticals, agrochemicals, and complex heterocyclic systems.<sup>[1][2][3]</sup> Its utility stems from its role as an effective aminating agent and its ability to participate in a variety of powerful chemical transformations, such as intramolecular C-H amination and cyclization reactions.<sup>[1][2][4]</sup> This guide provides a comprehensive overview of **methyl sulfamate**'s physicochemical properties, synthesis, reactivity, and applications, with a focus on experimental protocols and quantitative data for the modern chemist.

## Physicochemical and Safety Data

**Methyl sulfamate** is a colorless liquid at room temperature, soluble in water and various organic solvents.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

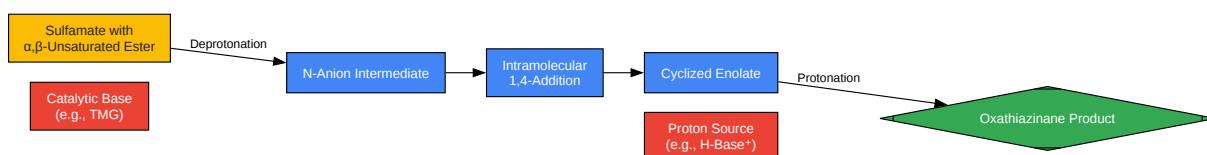
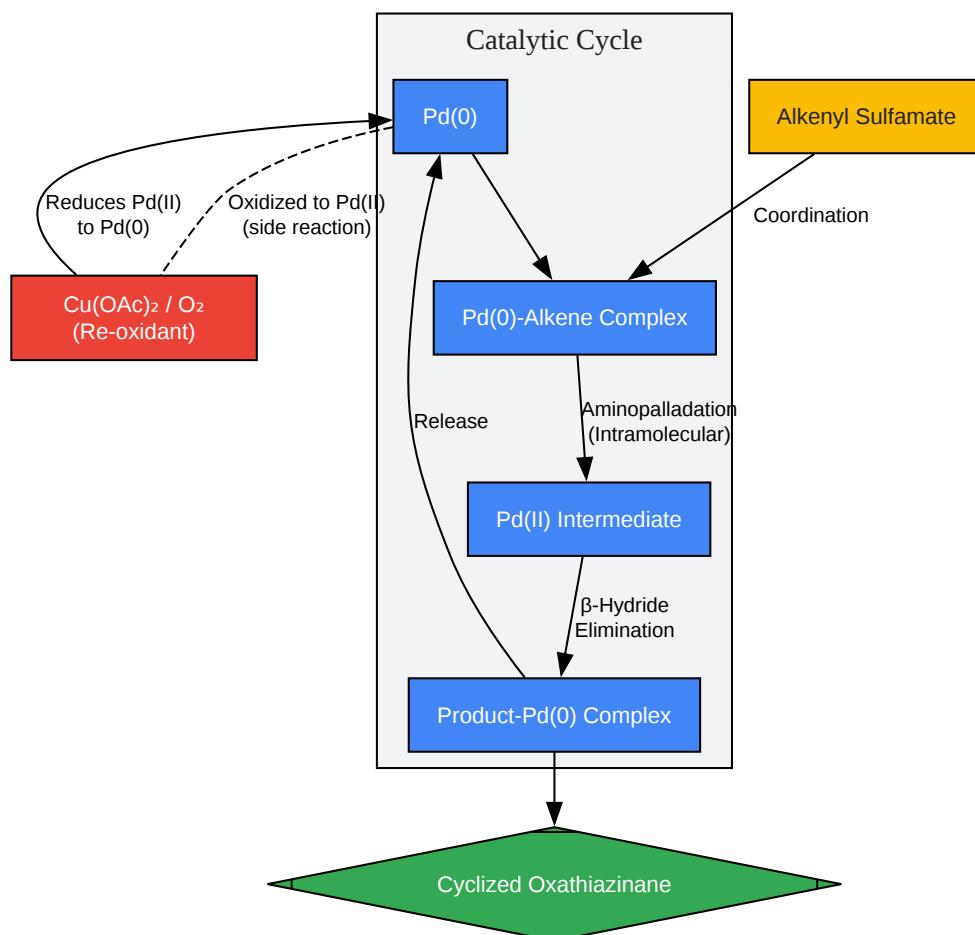
Table 1: Physicochemical Properties of **Methyl Sulfamate**

Property	Value	Source
Molecular Formula	CH <sub>5</sub> NO <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	111.12 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	25-27 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	199.9 ± 23.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[6]</a>
Density	1.459 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[6]</a>
pKa	9.43 ± 0.70 (Predicted)	<a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	55665-95-7	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

Safety Information: **Methyl sulfamate** is considered an irritant.[\[1\]](#) It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[\[5\]](#) Appropriate personal protective equipment, such as gloves and safety glasses, should be worn, and work should be conducted in a well-ventilated area.[\[1\]](#)[\[5\]](#)

## Synthesis of Methyl Sulfamate

**Methyl sulfamate** can be prepared through several synthetic routes. A common laboratory method involves the reaction of sulfamic acid with a methylating agent, such as methyl iodide or dimethyl sulfate, under basic conditions.[\[2\]](#) Another approach involves the reaction of a methyl ester with ammonium sulfinate.[\[1\]](#) The general workflow for its synthesis is outlined below.



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- To cite this document: BenchChem. [Methyl Sulfamate: A Versatile Precursor in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1316501#methyl-sulfamate-as-a-precursor-in-organic-chemistry>]

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